

In-Depth Technical Guide to 2-Methylindoline-d3: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Methylindoline-d3

Cat. No.: B13446824

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties and structure of **2-Methylindoline-d3**, a deuterated isotopologue of 2-methylindoline. This document is intended for researchers, scientists, and professionals in drug development who are interested in the application of isotopically labeled compounds. This guide covers the fundamental physicochemical properties, structural details, and potential applications in research, with a focus on its utility in pharmacokinetic studies. While specific experimental data for the deuterated compound is limited in publicly accessible literature, this guide also provides information on the non-deuterated analog and discusses the expected impact of deuterium labeling.

Chemical Properties

2-Methylindoline-d3, also known as 2-(trideuteriomethyl)-2,3-dihydro-1H-indole, is a stable isotope-labeled form of 2-methylindoline where the three hydrogen atoms of the methyl group are replaced with deuterium.^[1] This isotopic substitution is a powerful tool in various scientific disciplines, particularly in drug discovery and development, for investigating reaction mechanisms and metabolic pathways.^{[2][3][4]}

Quantitative Data Summary

The key chemical and physical properties of **2-Methylindoline-d3** are summarized in the table below. For comparative purposes, data for the non-deuterated 2-Methylindoline is also provided where available.

Property	2-Methylindoline-d3	2-Methylindoline (Non-deuterated)
Molecular Formula	C ₉ H ₈ D ₃ N[1]	C ₉ H ₁₁ N
Molecular Weight	136.21 g/mol	133.19 g/mol
CAS Number	1246815-31-5	6872-06-6
Appearance	Not specified (likely a liquid)	Colorless to yellow clear liquid
Boiling Point	Not specified	228-229 °C
Density	Not specified	1.023 g/mL at 25 °C
Refractive Index	Not specified	n _{20/D} 1.569

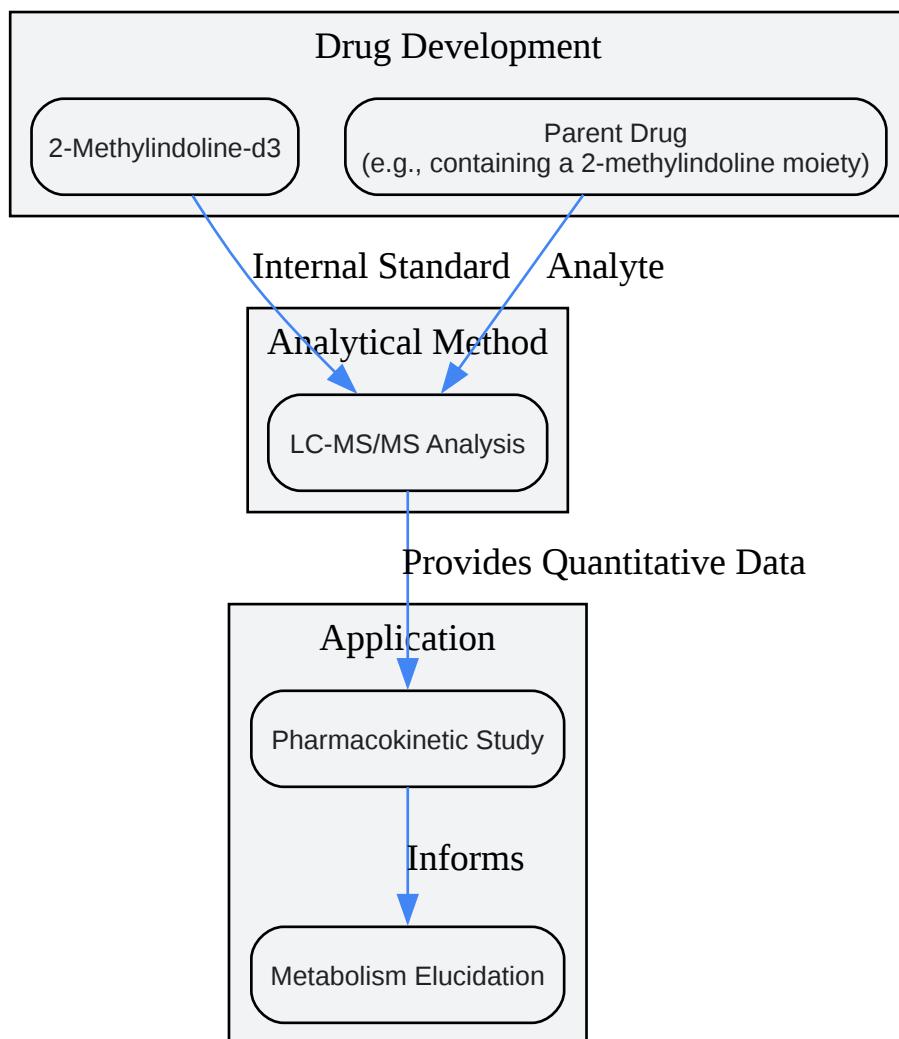
Chemical Structure

The structural representation of **2-Methylindoline-d3** is crucial for understanding its chemical behavior. The core structure consists of a bicyclic system with a benzene ring fused to a five-membered nitrogen-containing ring, with a deuterated methyl group at the 2-position.

Structural Identifiers

Identifier	2-Methylindoline-d3
SMILES	[2H]C([2H])([2H])C1Cc2ccccc2N1
InChI	InChI=1S/C9H11N/c1-7-6-8-4-2-3-5-9(8)10-7/h2-5,7,10H,6H2,1H3/i1D3

Structural Diagram



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